

Essential Safety and Operational Guide for 2-(Aminomethyl)phenol

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Compound of Interest

Compound Name: 2-(Aminomethyl)phenol

Cat. No.: B7725212

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This guide provides critical safety and logistical information for the handling of **2-(Aminomethyl)phenol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment

2-(Aminomethyl)phenol is classified as a hazardous substance that can cause significant irritation and damage. Understanding its specific dangers is the first step in safe handling.

Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Irritation	2	H319: Causes serious eye irritation[1][2][3][4]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation[1][2][3]

Required Personal Protective Equipment (PPE):

To mitigate the risks associated with **2-(Aminomethyl)phenol**, the following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn.^[5]
- **Hand Protection:** Chemical-resistant gloves are required.^{[1][5]} Given the nature of phenols, it is advisable to use laminate film gloves (e.g., Silver Shield®) for spill cleanup or situations with a high risk of contact. For routine handling, double-gloving with nitrile gloves may be acceptable, but gloves should be changed immediately upon contamination.
- **Skin and Body Protection:** A lab coat or chemical-resistant suit is necessary to prevent skin contact.^[6]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^{[1][2]} If dust is generated, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for handling **2-(Aminomethyl)phenol** from acquisition to disposal, ensuring safety at every stage.

1. Procurement and Receiving:

- Before ordering, ensure that all necessary safety equipment and facilities, including a chemical fume hood and emergency eyewash/shower stations, are readily available and functional.
- Upon receipt, visually inspect the container for any damage or leaks. If the container is compromised, follow emergency spill procedures.
- Log the chemical in the laboratory's inventory system.

2. Storage:

- Store **2-(Aminomethyl)phenol** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[2]
- Keep the container tightly closed when not in use.[1][2]
- The storage area should be secure and accessible only to authorized personnel.[1][2]

3. Handling and Use:

- All handling of **2-(Aminomethyl)phenol** should be performed inside a certified chemical fume hood to minimize inhalation exposure.[7]
- Wear the full complement of required PPE as detailed above.
- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent ignition sources.[1]
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[1][2]

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with large amounts of soap and water for at least 15 minutes.[2][7] For significant exposures, after initial washing, it is highly recommended to wipe the affected area with polyethylene glycol (PEG) 300 or 400 if available.[8][9] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1]
- Spill: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand). Collect the spilled material and place it in a suitable, labeled container for

disposal.^[2] For larger spills, evacuate the area and contact the institution's environmental health and safety department.

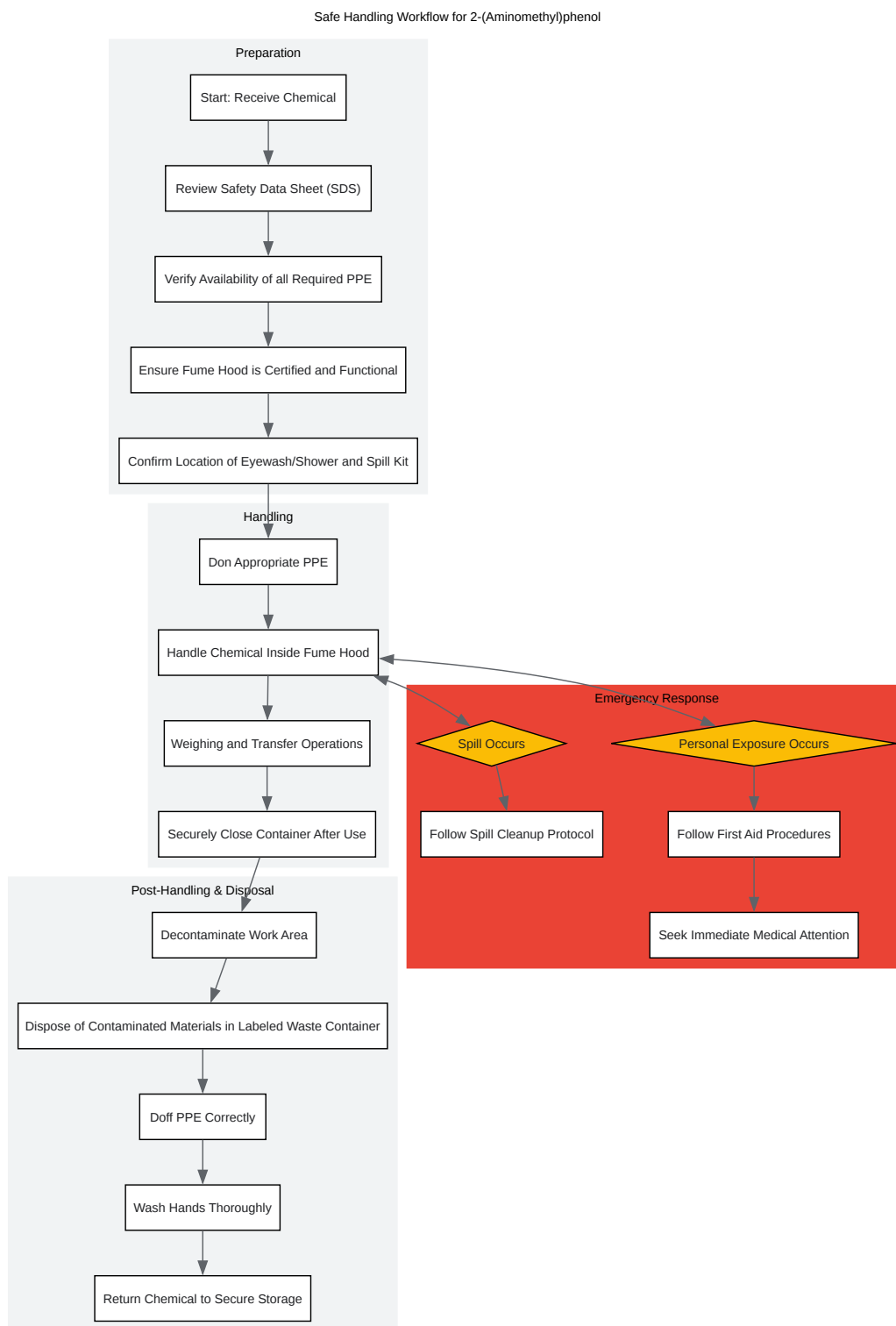
Disposal Plan

Proper disposal of **2-(Aminomethyl)phenol** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste containing **2-(Aminomethyl)phenol**, including empty containers, contaminated PPE, and spill cleanup materials, must be collected in a designated and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix **2-(Aminomethyl)phenol** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- **Disposal Procedure:** The disposal of chemical waste must be handled by a licensed hazardous waste disposal company. Contact your institution's environmental health and safety department to arrange for pickup and disposal.^[1]^[2] Do not discharge **2-(Aminomethyl)phenol** or its solutions down the drain.^[1]

Safe Handling Workflow

The following diagram illustrates the key decision points and procedural flow for the safe handling of **2-(Aminomethyl)phenol** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-(Aminomethyl)phenol**.

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